

Personal protective equipment for handling 1-Piperazineethanamine, N,N,4-trimethyl-

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Compound of Interest

Compound Name: 1-Piperazineethanamine, N,N,4-trimethyl-

Cat. No.: B089528

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Essential Safety and Handling Guide for 1-Piperazineethanamine, N,N,4-trimethyl-

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety, handling, and disposal information for **1-Piperazineethanamine, N,N,4-trimethyl-** (CAS No. 104-19-8) to ensure the safety of laboratory personnel and minimize environmental impact. The following procedures are based on established safety data sheets and best practices for handling hazardous chemicals.

Hazard Summary

1-Piperazineethanamine, N,N,4-trimethyl- is a hazardous chemical with the following classifications^[1]:

- Acute Toxicity: Toxic if swallowed and harmful in contact with skin.
- Skin Corrosion/Irritation: Causes severe skin burns.
- Eye Damage/Irritation: Causes serious eye damage.
- Aquatic Hazard: Harmful to aquatic life with long-lasting effects.

Personal Protective Equipment (PPE)

Strict adherence to the following personal protective equipment guidelines is mandatory to prevent exposure.

PPE Category	Specification
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) approved standards. [1]
Skin Protection	Wear fire/flammable resistant and impervious clothing. Chemical impermeable gloves must be worn. [1]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator. [1]

Safe Handling and Storage Procedures

Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood.
- Ensure that eyewash stations and safety showers are readily accessible.

Handling:

- Avoid all contact with skin and eyes.[\[1\]](#)
- Do not breathe dust, fumes, gas, mist, vapors, or spray.[\[1\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)
- Do not eat, drink, or smoke when using this product.[\[1\]](#)
- Use non-sparking tools to prevent fire caused by electrostatic discharge.[\[1\]](#)

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[1\]](#)
- Keep away from incompatible materials such as acids and oxidizing agents.
- Store in a locked-up area.[\[1\]](#)

Emergency and First-Aid Measures

Exposure Route	First-Aid Procedure
If Swallowed	Get emergency medical help immediately. Rinse mouth. Do NOT induce vomiting. [1]
If on Skin	Take off immediately all contaminated clothing. Rinse skin with plenty of water. Get medical help. Wash contaminated clothing before reuse. [1]
If Inhaled	Remove person to fresh air and keep comfortable for breathing. Get emergency medical help immediately. [1]
If in Eyes	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor. [1]

Spill and Disposal Procedures

Accidental Release Measures:

- Evacuate: Immediately evacuate personnel from the spill area.
- Ventilate: Ensure adequate ventilation.
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not let the chemical enter drains.[\[1\]](#)
- Cleanup: Absorb the spill with inert material (e.g., sand, silica gel) and collect for disposal. Use spark-proof tools and explosion-proof equipment.[\[1\]](#)

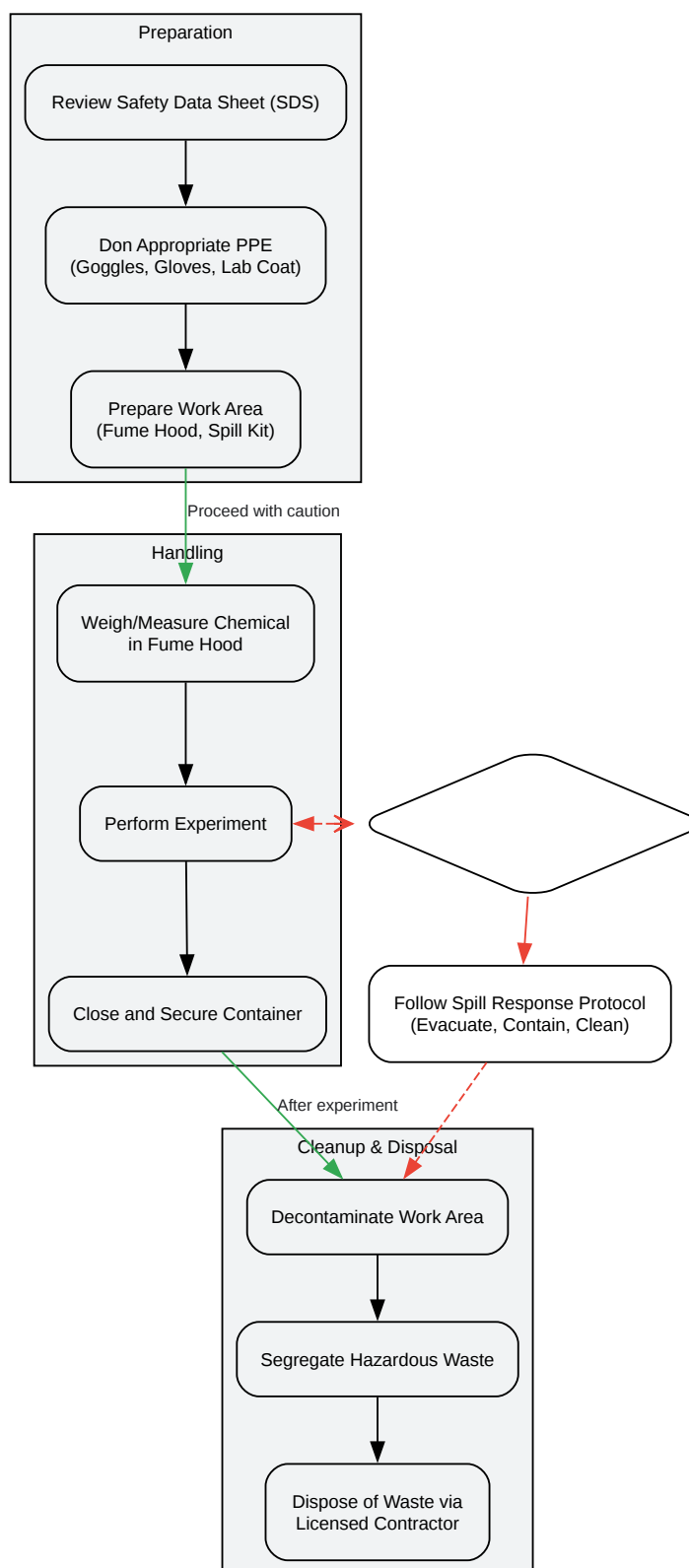
- Decontaminate: Clean the spill area thoroughly.

Disposal Plan:

- Dispose of contents and container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.^[1]^[2]
- Do not dispose of down the drain or in regular trash.^[2]
- Waste should be segregated from incompatible materials and placed in a clearly labeled, sealed container marked as "Hazardous Waste".^[2]

Chemical Handling Workflow

The following diagram illustrates the standard operating procedure for handling **1-Piperazineethanamine, N,N,4-trimethyl-** in a laboratory setting.



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Caption: Workflow for the safe handling of **1-Piperazineethanamine, N,N,4-trimethyl-**.

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